

Application Notes and Protocols for DB04760

Stock Solution Preparation

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Compound of Interest

Compound Name: DB04760

Cat. No.: B15576644

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This document provides detailed protocols and data for the preparation of stock solutions of **DB04760**, a potent and highly selective, non-zinc-chelating MMP-13 inhibitor. Adherence to these guidelines is crucial for ensuring the stability, and efficacy of the compound in downstream applications.

Quantitative Data Summary

For ease of reference and experimental planning, the following table summarizes the key quantitative data for **DB04760**.

Parameter	Value	Source
Molecular Weight	410.42 g/mol	[1][2]
Appearance	Light yellow to yellow solid	[1]
CAS Number	544678-85-5	[1][2]
Chemical Formula	C22H20F2N4O2	[1][2]
In Vitro Solubility	100 mg/mL in DMSO (243.65 mM)	[1][2]
In Vivo Solubility	≥ 2.5 mg/mL in 10% DMSO + 90% corn oil	[2]
Storage of Solid	-20°C for 3 years; 4°C for 2 years	[1][2]
Storage of Stock Solution	-80°C for 2 years; -20°C for 1 year	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM DB04760 Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **DB04760** in Dimethyl Sulfoxide (DMSO), a common solvent for in vitro studies.

Materials:

- **DB04760** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, amber, or foil-wrapped microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer

- Ultrasonic bath

Procedure:

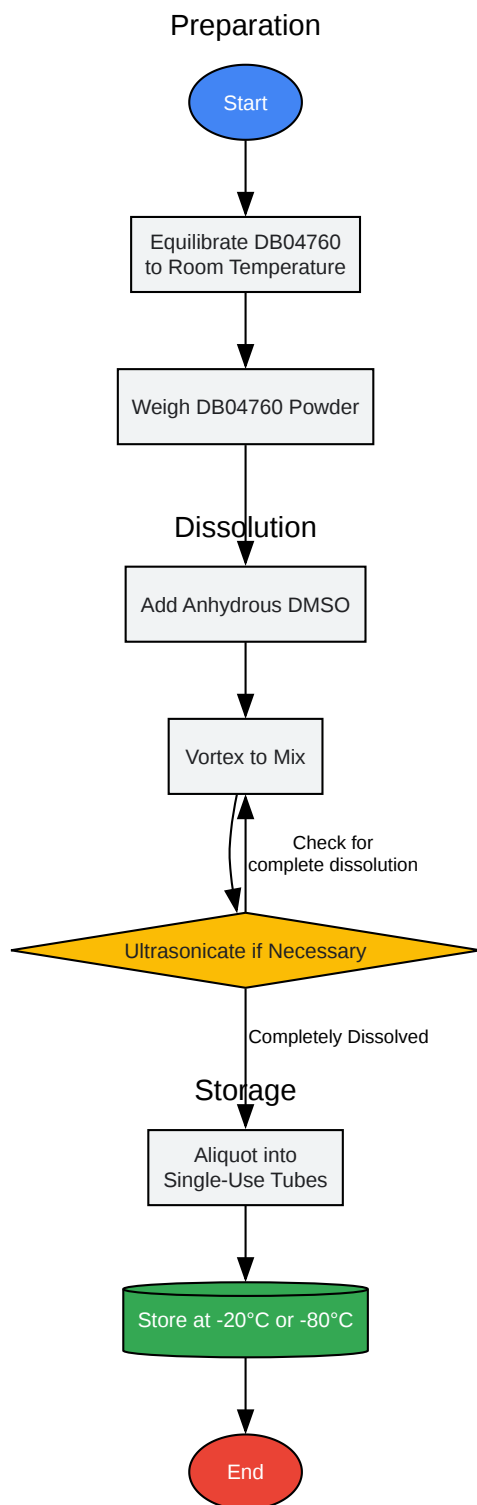
- Pre-weighing Preparation: Allow the vial of **DB04760** powder to equilibrate to room temperature for at least 15-20 minutes before opening to minimize condensation.
- Weighing: On a calibrated analytical balance, carefully weigh out the desired amount of **DB04760** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.10 mg of **DB04760** (Molecular Weight = 410.42 g/mol).
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the **DB04760** powder. To prepare a 10 mM stock solution with 4.10 mg of the compound, add 1 mL of DMSO.
 - Vortex the solution vigorously for 1-2 minutes to aid dissolution.
 - If the compound is not fully dissolved, place the vial in an ultrasonic bath for 5-10 minutes.
[1][2]
- Aliquoting: Once the **DB04760** is completely dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, amber, or foil-wrapped microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.[1]
- Storage: Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[1] When ready to use, thaw a single aliquot and use it immediately. It is recommended to prepare fresh working solutions from the stock for each experiment.

Visualizations

Experimental Workflow: DB04760 Stock Solution Preparation

The following diagram illustrates the sequential steps for the preparation of a **DB04760** stock solution.

Workflow for DB04760 Stock Solution Preparation

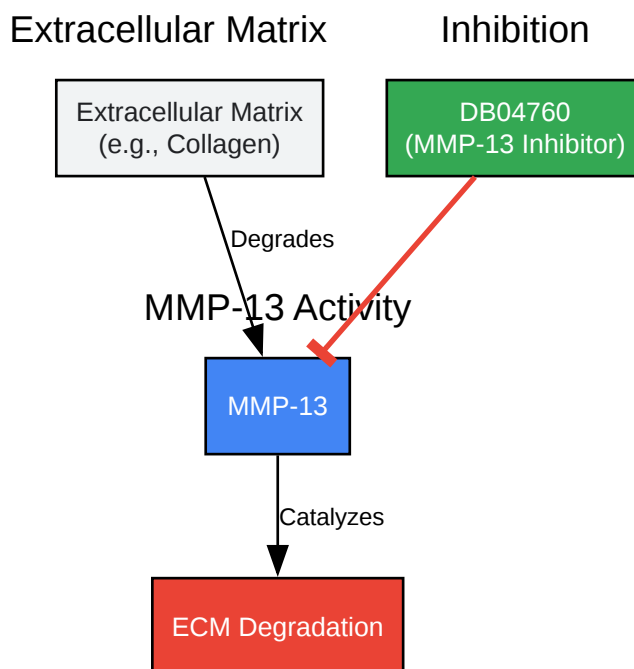
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Caption: A flowchart detailing the key steps for preparing a **DB04760** stock solution.

Signaling Pathway: Inhibition of MMP-13

This diagram depicts a simplified representation of the role of Matrix Metalloproteinase-13 (MMP-13) in extracellular matrix (ECM) degradation and how **DB04760** acts as an inhibitor.

Simplified Signaling Pathway of MMP-13 Inhibition by DB04760



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Caption: **DB04760** inhibits MMP-13, preventing extracellular matrix degradation.

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References

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